

# 4-Methyl-5-phenylisoxazole: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: 4-Methyl-5-phenylisoxazole

Cat. No.: B076879

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## Abstract

This technical guide provides a comprehensive overview of the available solubility and stability data for **4-Methyl-5-phenylisoxazole**. Due to a notable lack of specific quantitative data in publicly accessible literature, this document focuses on presenting the known photochemical stability of the compound. Furthermore, it offers detailed, standardized experimental protocols for determining the solubility and stability of isoxazole compounds, intended to guide researchers in generating empirical data. This guide aims to be a valuable resource for professionals in drug development and chemical research by consolidating the current knowledge and providing practical methodologies for further investigation.

## Introduction

**4-Methyl-5-phenylisoxazole** is a heterocyclic organic compound belonging to the isoxazole class. Isoxazole derivatives are of significant interest in medicinal chemistry and drug development due to their diverse biological activities. A thorough understanding of the physicochemical properties of such compounds, particularly solubility and stability, is paramount for their successful application and formulation.

This document serves as a technical resource, summarizing the currently available data for **4-Methyl-5-phenylisoxazole** and providing robust experimental protocols for its characterization. It is important to note that as of the date of this publication, specific quantitative solubility and

comprehensive thermal or chemical stability data for **4-Methyl-5-phenylisoxazole** are not readily available in scientific literature. The information presented herein is based on photochemical studies where this compound has been mentioned.

## Solubility Data

Quantitative solubility data for **4-Methyl-5-phenylisoxazole** in various solvents is not currently available in published literature. To address this gap, a standardized experimental protocol for determining the thermodynamic solubility of organic compounds is provided in Section 4.1. This protocol can be employed by researchers to generate reliable solubility data for **4-Methyl-5-phenylisoxazole** in aqueous and organic solvents.

## Stability Data

While comprehensive thermal and chemical stability data for **4-Methyl-5-phenylisoxazole** is limited, its behavior under photochemical stress has been documented.

## Photochemical Stability

**4-Methyl-5-phenylisoxazole** has been shown to be susceptible to degradation upon exposure to ultraviolet (UV) light. The primary degradation pathways involve phototransposition and photo-ring cleavage.<sup>[1]</sup>

Table 1: Photochemical Degradation Products of **4-Methyl-5-phenylisoxazole**

Degradation Pathway	Product(s)	Reference
Phototransposition	4-Methyl-5-phenyloxazole	<sup>[1]</sup>
Photo-ring cleavage	$\alpha$ -benzoylpropionitrile	<sup>[1]</sup>

Irradiation of **4-methyl-5-phenylisoxazole** can lead to the formation of 4-methyl-5-phenyloxazole through a rearrangement process.<sup>[1]</sup> Additionally, the isoxazole ring can undergo cleavage to yield  $\alpha$ -benzoylpropionitrile.<sup>[1]</sup>

## Experimental Protocols

The following sections detail standardized methodologies for determining the solubility and stability of chemical compounds like **4-Methyl-5-phenylisoxazole**.

## Protocol for Solubility Determination: Shake-Flask Method

The shake-flask method is a widely accepted technique for determining the thermodynamic equilibrium solubility of a compound.<sup>[2]</sup>

Objective: To determine the concentration of a saturated solution of the test compound in a specific solvent at a controlled temperature.

Materials:

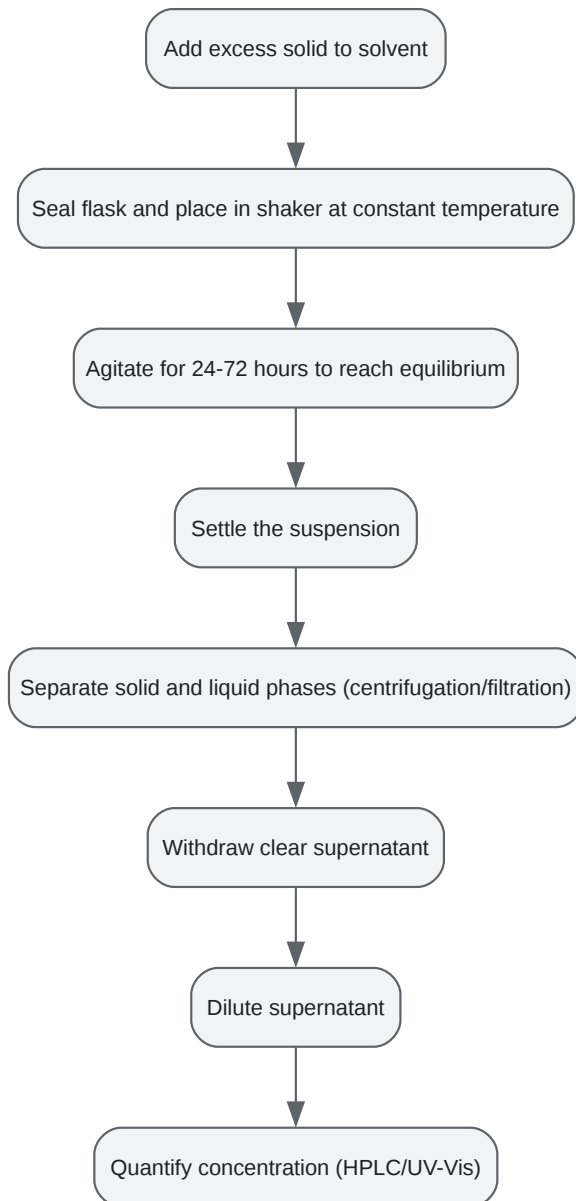
- Test compound (**4-Methyl-5-phenylisoxazole**)
- Solvent of interest (e.g., water, ethanol, DMSO)
- Thermostatically controlled shaker or water bath
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- HPLC or UV-Vis spectrophotometer for analysis

Procedure:

- Add an excess amount of the solid test compound to a flask containing the solvent.
- Seal the flask to prevent solvent evaporation.
- Place the flask in a thermostatically controlled shaker set to a specific temperature (e.g., 25 °C or 37 °C).
- Agitate the mixture for a sufficient period to reach equilibrium (typically 24-72 hours).

- After equilibration, allow the suspension to settle.
- Separate the solid and liquid phases by centrifugation or filtration.
- Carefully withdraw an aliquot of the clear supernatant.
- Dilute the supernatant with a suitable solvent to a concentration within the analytical range of the chosen detection method.
- Quantify the concentration of the dissolved compound using a validated analytical method (e.g., HPLC, UV-Vis spectroscopy).

## Workflow for Solubility Determination (Shake-Flask Method)

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Caption: Workflow for Solubility Determination (Shake-Flask Method)

## Protocol for Stability Assessment: ICH Guidelines

The International Council for Harmonisation (ICH) provides guidelines for stability testing of new drug substances and products. These guidelines outline a systematic approach to assess the stability of a compound under various environmental conditions.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Objective: To evaluate the stability of the test compound under defined temperature, humidity, and light conditions over time.

#### 4.2.1. Stress Testing

Stress testing helps to identify likely degradation products and establish the intrinsic stability of the molecule.

- Acid/Base Hydrolysis: Expose the compound to acidic and basic conditions (e.g., 0.1N HCl, 0.1N NaOH) at room temperature and elevated temperatures.
- Oxidation: Treat the compound with an oxidizing agent (e.g., 3% H<sub>2</sub>O<sub>2</sub>).
- Thermal Degradation: Expose the solid compound to elevated temperatures (e.g., in 10°C increments above the accelerated testing temperature).[\[7\]](#)
- Photostability: Expose the compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter, as described in ICH Q1B.[\[5\]](#)

#### 4.2.2. Formal Stability Studies

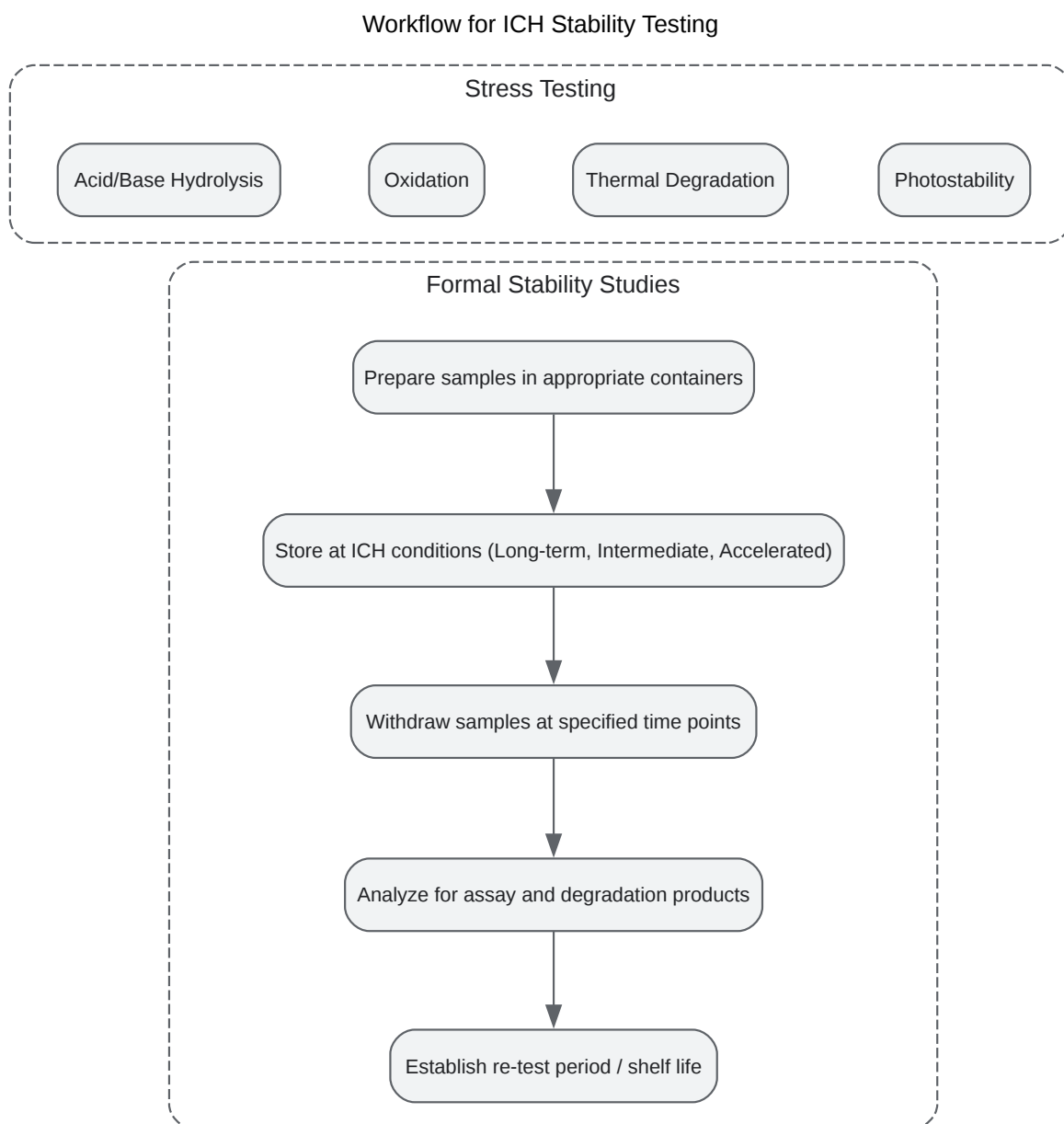
Formal stability studies are conducted on at least three primary batches of the substance to establish a re-test period or shelf life.[\[4\]](#)

Table 2: ICH Conditions for Formal Stability Studies

Study	Storage Condition	Minimum Time Period
Long-term	25°C ± 2°C / 60% RH ± 5% RH or 30°C ± 2°C / 65% RH ± 5% RH	12 months
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	6 months
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	6 months

Procedure:

- Place samples of the test compound in containers that mimic the proposed storage containers.
- Store the samples under the conditions specified in Table 2.
- At specified time points (e.g., 0, 3, 6, 9, 12 months for long-term studies), withdraw samples.
- Analyze the samples for appearance, assay of the active substance, and degradation products using a validated stability-indicating analytical method (typically HPLC).



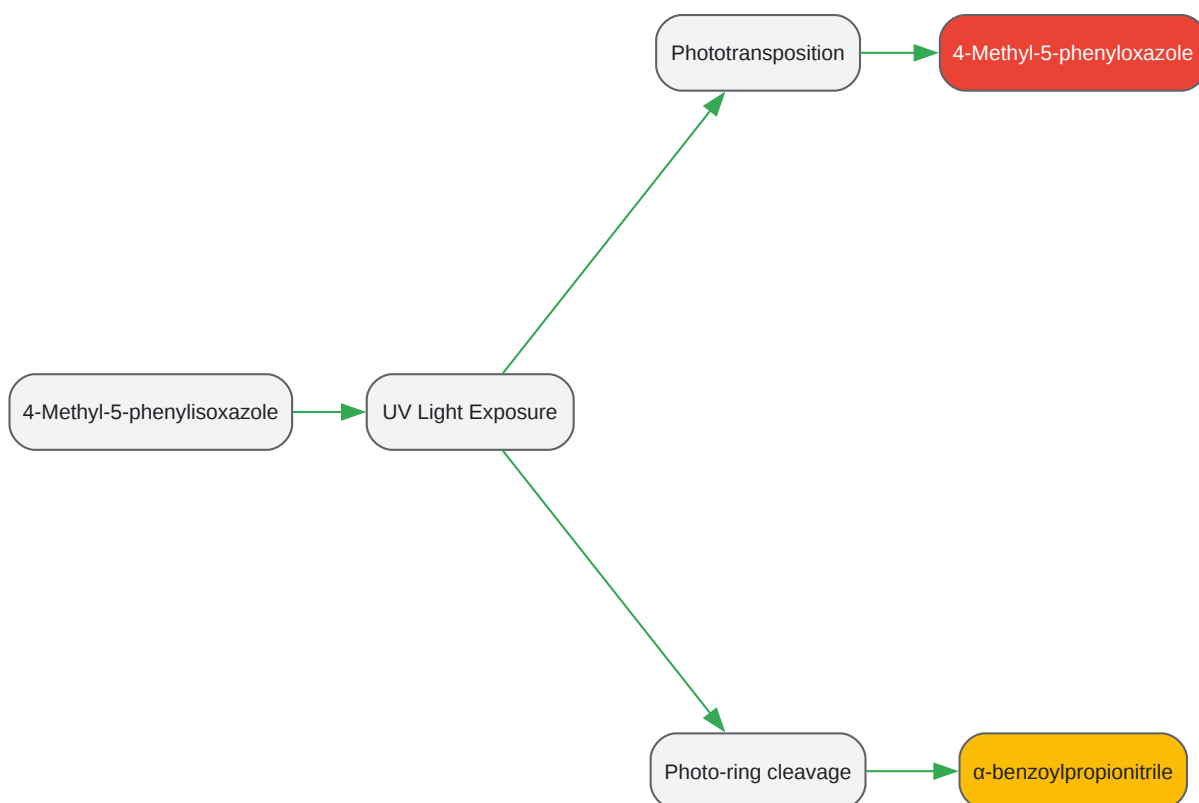
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Caption: Workflow for ICH Stability Testing

## Signaling Pathways and Logical Relationships

No specific signaling pathways involving **4-Methyl-5-phenylisoxazole** have been identified in the reviewed literature. The following diagram illustrates the logical relationship in its photochemical degradation.

Photochemical Degradation of 4-Methyl-5-phenylisoxazole



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Caption: Photochemical Degradation of **4-Methyl-5-phenylisoxazole**

## Conclusion

This technical guide highlights a significant knowledge gap regarding the quantitative solubility and comprehensive stability of **4-Methyl-5-phenylisoxazole**. The available data is currently limited to its photochemical degradation pathways. To facilitate further research and development of this compound, this guide provides detailed, standardized experimental protocols for determining these critical physicochemical properties. It is recommended that researchers utilize these methodologies to generate empirical data, which will be essential for any future formulation and application of **4-Methyl-5-phenylisoxazole**.

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